

Technical Guide: Solubility Profiling of N-Hydroxy-N-Phenyl Carbamates

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Compound of Interest

Compound Name: Ethyl hydroxy(phenyl)carbamate

Cat. No.: B8773349

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Executive Summary

The solubility profile of

-hydroxy-

-phenyl carbamates (NHNPCs) is a critical parameter in their application as metabolic inhibitors, pesticide intermediates, and siderophore mimics. Unlike their reduced counterparts (

-phenyl carbamates), the introduction of the hydroxylamine moiety (

) significantly alters the solute-solvent interaction landscape, introducing competitive hydrogen bonding and potential thermal instability.

This guide provides a rigorous technical framework for determining, modeling, and predicting the solubility of NHNPCs. It moves beyond static data tables to establish a self-validating experimental protocol using laser monitoring techniques, ensuring data integrity even for thermally sensitive derivatives.

Physicochemical Basis of Solubility Structural Dynamics

The NHNPC scaffold consists of a lipophilic aromatic ring, a semi-polar carbamate linker, and a polar

-hydroxy group. This amphiphilic nature dictates a complex solubility profile:

- **Hydrophobic Domain:** The phenyl ring drives solubility in aromatic solvents (toluene, benzene) via

stacking interactions.

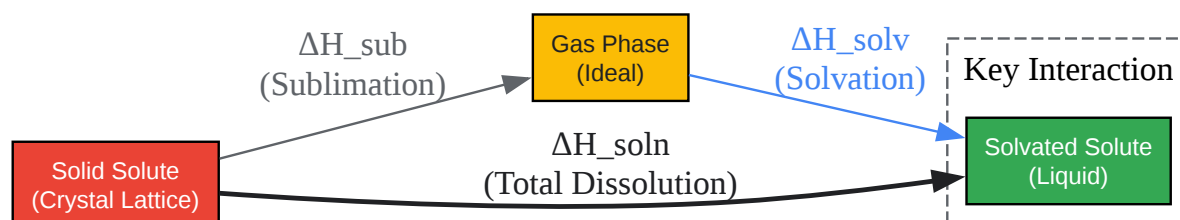
- **H-Bonding Domain:** The

-hydroxy group acts as both a hydrogen bond donor (HBD) and acceptor (HBA). This significantly enhances solubility in polar aprotic solvents (DMSO, DMF) compared to the non-hydroxylated analog.

- **Dielectric Correlation:** Solubility generally correlates with the solvent's dielectric constant (), but deviations occur in alcohols due to self-association of the solvent.

Thermodynamic Cycle

The dissolution process is governed by the balance between the crystal lattice energy (enthalpy of fusion) and the solvation enthalpy. For NHNPCs, the disruption of intermolecular H-bonds in the crystal lattice is the rate-limiting energetic step.



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Figure 1: Thermodynamic cycle of dissolution. For NHNPCs,

is high due to intermolecular H-bonding (

).

Experimental Protocol: Laser Monitoring Method

Traditional gravimetric methods (shake-flask) are prone to error with NHNPCs due to potential oxidative degradation of the

-OH group during long equilibration times. The Laser Monitoring Technique offers a dynamic, non-invasive, and rapid alternative.

Principle

The method detects the precise moment of saturation by monitoring the scattering of a laser beam passing through the solvent. As the solute dissolves, the solution remains clear (low scattering). The instant the solubility limit is exceeded, undissolved micro-particles scatter the light, triggering a detector response.

Workflow

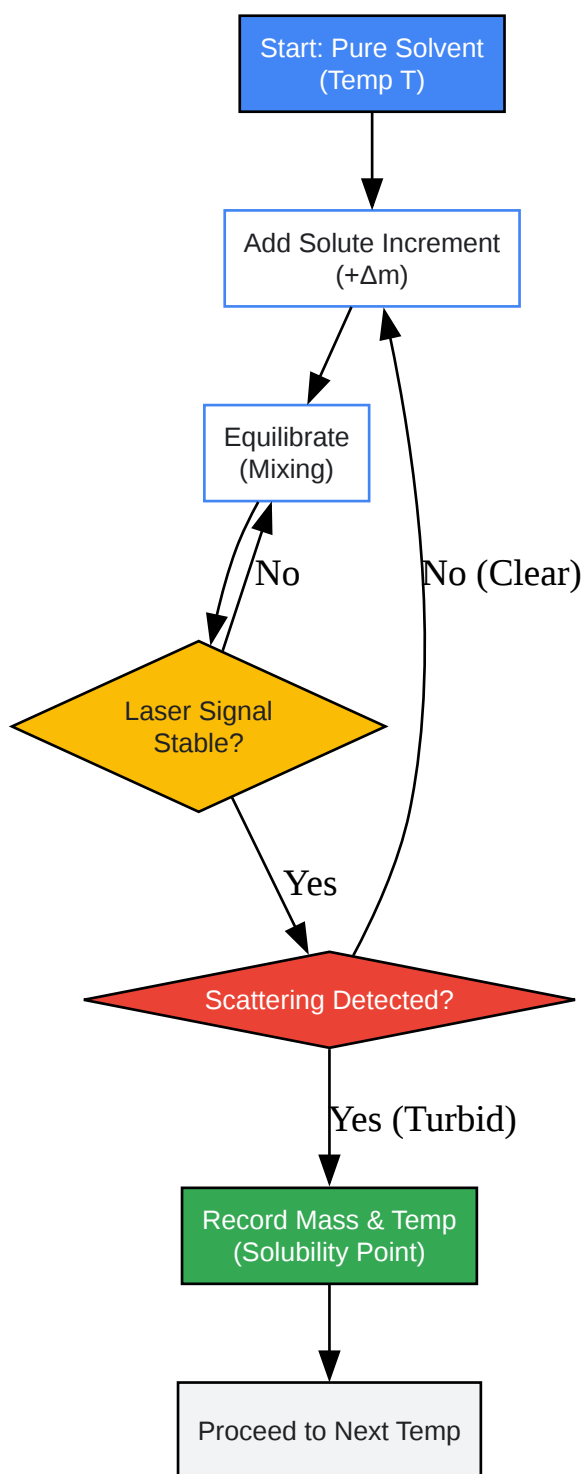
Equipment:

- Jacketed glass vessel (50 mL) with temperature control (K).
- Lasentec or equivalent FBRM (Focused Beam Reflectance Measurement) probe.
- Precision dosing unit (gravimetric addition).

Protocol Steps:

- Solvent Preparation: Charge the vessel with a known mass () of the pure organic solvent.
- Thermal Equilibration: Set the thermostat to the starting temperature (, typically 293.15 K) and stir at 400 rpm until thermal equilibrium is reached.
- Blanking: Record the baseline laser transmission intensity ().

- Dynamic Addition:
 - Add the NHNPC solid in small, weighed increments ().
 - After each addition, allow a short mixing period (e.g., 5-10 min).
 - Monitor the laser transmission ().
- Endpoint Detection:
 - Region A (Undersaturated):
The solid dissolves completely.
 - Region B (Saturation Point): A sharp decrease in or increase in backscatter signal indicates the persistence of solid particles.
- Calculation: The solubility () in mole fraction () is calculated at the transition point.
- Temperature Stepping: Repeat the process at higher temperatures () using fresh solvent/solute to avoid degradation products affecting the equilibrium.



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Figure 2: Logic flow for the Laser Monitoring Solubility Determination.

Thermodynamic Modeling

To ensure the reliability of the experimental data, it is essential to correlate the results with thermodynamic models.

Modified Apelblat Equation

This semi-empirical model is highly effective for carbamates in organic solvents. It accounts for the non-ideal behavior of the solution.

- : Mole fraction solubility.
- : Absolute temperature (K).[\[1\]](#)[\[2\]](#)
- : Empirical parameters derived from regression analysis.

Interpretation:

- If ΔH_{sol} , the enthalpy of solution is temperature-dependent.
- A high correlation coefficient (R^2) validates the experimental consistency.

van't Hoff Analysis

Used to extract thermodynamic parameters: Enthalpy (

) and Entropy (

) of solution.

- Plot:

vs.

.

- Slope:

.

- Intercept:

.

Note: For NHNPCs, dissolution is typically endothermic (

), meaning solubility increases with temperature.

Reference Solubility Data

While specific data for every N-hydroxy derivative varies, the Ethyl N-phenylcarbamate (EPC) analog serves as a robust baseline. The N-hydroxy modification generally decreases solubility in non-polar solvents (due to increased polarity) and increases solubility in H-bond accepting solvents.

Table 1: Solubility Baseline of Ethyl N-phenylcarbamate (Analog) at 298.15 K

Solvent Class	Specific Solvent	Solubility (g/L)	Predicted Trend for N-Hydroxy Analog
Polar Aprotic	DMF	> 1400	Increase (Strong H-bond acceptor interaction)
DMSO	> 1000	Increase	
Alcohols	Methanol	~ 450	Similar / Slight Decrease
Ethanol	~ 347	Similar / Slight Decrease	
Esters	Ethyl Acetate	~ 107	Decrease (Less compatible with polar -OH)
Chlorinated	Chloroform	~ 336	Decrease
Hydrocarbons	n-Hexane	~ 4.5	Significant Decrease (Lipophobicity of -OH dominates)
Cyclohexane	~ 7.2	Significant Decrease	
Water	Water	~ 0.63	Increase (Due to H-bonding capability)

Data Source for Analog: Derived from extensive solubility profiling of Ethyl N-phenylcarbamate [4].

Applications & Implications

Purification via Crystallization

The steep solubility curve in alcohols (methanol/ethanol) makes them ideal candidates for cooling crystallization. The N-hydroxy derivatives can be dissolved at near-boiling temperatures and recovered in high yield/purity upon cooling to 0-5°C.

Formulation

For liquid formulations, cosolvency is recommended. A mixture of water and a cosolvent (like propylene glycol or PEG 400) often exhibits a solubility maximum (solvency peak) that exceeds the solubility in either pure solvent, a phenomenon described by the Jouyban-Acree model [5].

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